

# **a-CBZ-Phe-Arg-AMC TFA product information**

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## **Compound of Interest**

Compound Name: *N*-CBZ-Phe-Arg-AMC TFA

Cat. No.: B10823238

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An In-depth Technical Guide to a-CBZ-Phe-Arg-AMC TFA

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the fluorogenic substrate a-CBZ-Phe-Arg-AMC TFA, designed for researchers, scientists, and professionals involved in drug development. This document outlines the core product specifications, detailed experimental protocols for its use in enzymatic assays, and visual representations of the underlying biochemical processes and experimental workflows.

## **Product Information**

a-CBZ-Phe-Arg-AMC TFA (N-Carbobenzoxy-Phenylalanyl-Arginyl-7-amino-4-methylcoumarin trifluoroacetate salt), also known as Z-FR-AMC, is a fluorogenic substrate used to assay the activity of a variety of proteases.<sup>[1][2]</sup> It is particularly useful for measuring the activity of lysosomal cathepsins and other serine proteases such as kallikrein and plasmin.<sup>[1][3][4]</sup> The principle of the assay is based on the enzymatic cleavage of the amide bond between the arginine residue of the peptide and the 7-amino-4-methylcoumarin (AMC) fluorophore. In its intact form, the substrate is weakly fluorescent; however, upon cleavage, the liberated AMC molecule exhibits strong fluorescence, which can be monitored in real-time to determine enzyme activity.<sup>[3][5]</sup>

## Quantitative Data

The following table summarizes the key quantitative specifications for a-CBZ-Phe-Arg-AMC TFA:

| Parameter                                | Value                                   | Reference(s) |
|------------------------------------------|-----------------------------------------|--------------|
| Molecular Formula                        | C35H37F3N6O8                            | [1]          |
| Molecular Weight                         | 726.7 g/mol                             | [6]          |
| Purity                                   | >96%                                    | [4]          |
| Excitation Wavelength (for released AMC) | 340-380 nm                              | [4][7][8]    |
| Emission Wavelength (for released AMC)   | 440-460 nm                              | [4][7][8]    |
| Storage Conditions                       | -20°C or below, protected from moisture | [2][4]       |

## Experimental Protocols

This section provides a detailed methodology for a typical enzyme activity assay using a-CBZ-Phe-Arg-AMC TFA in a 96-well plate format. This protocol can be adapted for specific enzymes and for inhibitor screening studies.

## Materials and Reagents

- a-CBZ-Phe-Arg-AMC TFA substrate
- Protease of interest (e.g., Cathepsin B, Kallikrein)
- Assay Buffer (enzyme-specific, e.g., 50 mM Tris, pH 7.4, 100 mM NaCl, 5 mM CaCl<sub>2</sub>)[9]
- 96-well black, flat-bottom microplates
- Fluorescence microplate reader

- 7-Amino-4-methylcoumarin (AMC) standard
- DMSO (for stock solutions)
- Reagent-grade water

## Reagent Preparation

- **Substrate Stock Solution:** Dissolve  $\alpha$ -CBZ-Phe-Arg-AMC TFA in DMSO to prepare a stock solution (e.g., 10 mM). Store this stock solution at -20°C or -80°C for long-term stability.[\[2\]](#)
- **Enzyme Working Solution:** Prepare a working solution of the protease in the appropriate assay buffer immediately before use. The optimal concentration should be determined empirically by titrating the enzyme to achieve a linear reaction rate over a reasonable time frame.[\[5\]](#)
- **AMC Standard Curve:** Prepare a stock solution of AMC in DMSO. Dilute this stock solution in assay buffer to generate a series of known concentrations (e.g., 0 to 25  $\mu$ M) to create a standard curve for quantifying the amount of released AMC.[\[10\]](#)

## Assay Procedure

- **Plate Setup:** Add the assay components to the wells of a 96-well black microplate. A typical setup includes:
  - **Blank Wells:** Assay buffer and substrate working solution (no enzyme).
  - **Control Wells:** Assay buffer, enzyme working solution, and a known inhibitor (if applicable).
  - **Sample Wells:** Assay buffer and enzyme working solution.
  - It is recommended to run all samples and controls in at least duplicate.[\[10\]](#)
- **Pre-incubation:** Pre-incubate the plate at the desired assay temperature (e.g., 37°C) for 5-10 minutes to ensure temperature equilibration.[\[10\]](#)
- **Initiate Reaction:** Add the substrate working solution to the sample and control wells to initiate the enzymatic reaction. The final volume in each well should be consistent (e.g., 100

or 200  $\mu\text{L}$ ).<sup>[10]</sup>

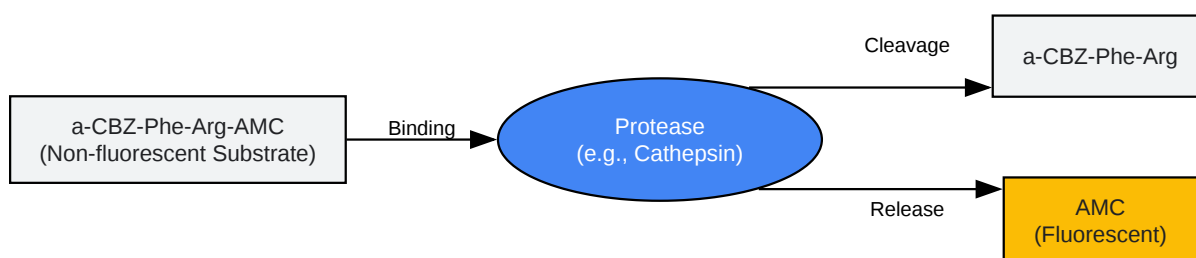
- **Fluorescence Measurement:** Immediately place the plate in a pre-warmed fluorescence plate reader. Measure the fluorescence intensity kinetically over a defined period (e.g., 30-60 minutes) with readings taken at regular intervals (e.g., every 30-60 seconds).<sup>[11]</sup> Use excitation and emission wavelengths appropriate for AMC (e.g., Ex: 360-380 nm, Em: 440-460 nm).<sup>[8]</sup>

## Data Analysis

- **Background Subtraction:** For each time point, subtract the fluorescence of the blank wells from the corresponding experimental wells.<sup>[11]</sup>
- **Plot Data:** Plot the background-subtracted fluorescence (Relative Fluorescence Units, RFU) versus time (minutes).<sup>[11]</sup>
- **Determine Initial Velocity:** Determine the initial reaction velocity ( $V_0$ ) from the linear portion of the curve for each well.
- **Quantify Activity:** Using the AMC standard curve, convert the  $V_0$  from RFU/min to moles of AMC/min to quantify the enzyme activity.

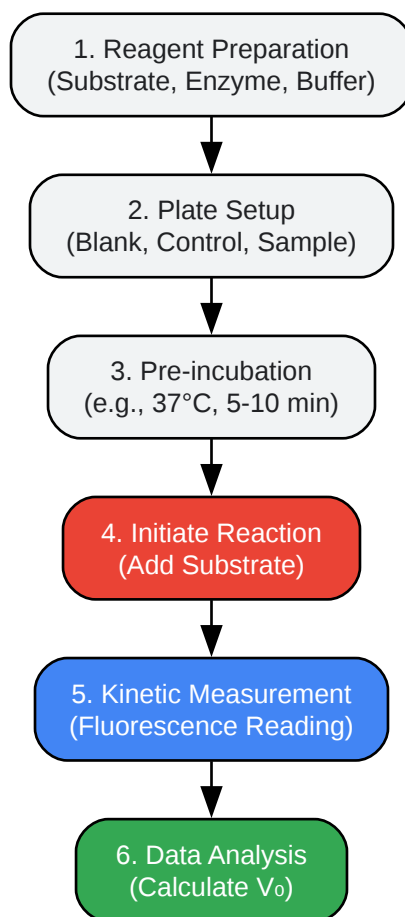
## Visualizations

The following diagrams illustrate the core concepts and workflows associated with the use of  $\alpha$ -CBZ-Phe-Arg-AMC TFA.



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Caption: Enzymatic cleavage of  $\alpha$ -CBZ-Phe-Arg-AMC by a protease.



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Caption: A typical experimental workflow for an enzyme activity assay.

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